

C.I. Acid Brown 120 (CAS 6428-26-8): A Technical Overview

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Compound of Interest

Compound Name: C.I. Acid brown 120

Cat. No.: B12385025

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes publicly available information on **C.I. Acid Brown 120**. A comprehensive toxicological and experimental profile for this specific compound is not available in the public domain. The information provided should be used for research and informational purposes only.

Executive Summary

C.I. Acid Brown 120 is a multi-azo anionic dye. Like other acid dyes, its primary application is in the dyeing of protein fibers such as wool, silk, and polyamide, as well as in leather finishing. Detailed toxicological data, including acute toxicity, carcinogenicity, and mutagenicity, are largely unavailable for this specific compound. The information presented herein is compiled from general chemical databases and safety data sheets, which highlight a significant lack of specific experimental studies on its biological interactions. Researchers should exercise caution and conduct thorough safety evaluations before use.

Physicochemical Properties

The fundamental physicochemical characteristics of **C.I. Acid Brown 120** are summarized below. Quantitative data on properties such as melting point, boiling point, and vapor pressure are not publicly available.

Property	Value	Reference
CAS Number	6428-26-8	[1]
C.I. Name	Acid Brown 120, 35020	[1]
Molecular Formula	C ₃₀ H ₂₃ N ₁₂ Na ₃ O ₉ S ₃	[1]
Molecular Weight	860.75 g/mol	[1]
Chemical Class	Multi-azo dye	[1]
Appearance	Solid, Red-light brown powder	[1]
Solubility	Soluble in water (yields a yellow-light brown solution).	[1]

Synthesis and Manufacturing

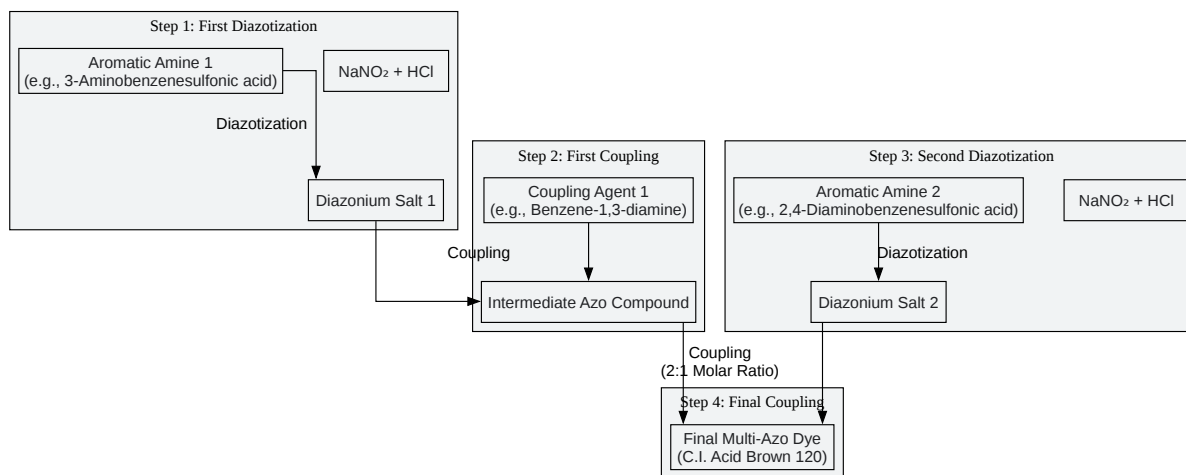
General Manufacturing Protocol

The synthesis of **C.I. Acid Brown 120** involves a series of diazotization and coupling reactions, characteristic of azo dye production. The documented manufacturing method is as follows:

- **Diazotization:** 3-Aminobenzenesulfonic acid is diazotized.
- **First Coupling:** The resulting diazonium salt is coupled with Benzene-1,3-diamine.
- **Second Coupling:** The product from the first coupling (in a 2-molar ratio) is then coupled with a diazotized form of 2,4-Diaminobenzenesulfonic acid (in a 1-molar ratio) to form the final multi-azo dye structure.[1]

Generalized Synthesis Workflow

The following diagram illustrates the general logical workflow for the synthesis of a multi-azo dye like **C.I. Acid Brown 120**.



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General synthesis workflow for a multi-azo dye.

Toxicological and Safety Profile

There is a significant lack of specific toxicological data for **C.I. Acid Brown 120**. A publicly available Safety Data Sheet (SDS) indicates "no data available" for the most critical toxicological endpoints.

Toxicological Endpoint	Data	Reference
Acute Toxicity (Oral)	No data available	[2]
Skin Corrosion/Irritation	No data available	[2]
Serious Eye Damage/Irritation	No data available	[2]
Respiratory or Skin Sensitization	No data available	[2]
Germ Cell Mutagenicity	No data available	[2]
Carcinogenicity	No data available	[2]
Reproductive Toxicity	No data available	[2]

General Handling Precautions: Due to the lack of data, this compound should be handled with care. Standard laboratory precautions should be followed, including:

- Handling in a well-ventilated area.
- Use of personal protective equipment (PPE), including gloves and safety goggles.
- Avoidance of dust formation and inhalation.
- Washing hands thoroughly after handling.

Applications and Use Cases

The applications of **C.I. Acid Brown 120** are characteristic of acid dyes in general. Its anionic nature and water solubility make it suitable for dyeing materials containing cationic sites, such as protein fibers.

- **Textile Dyeing:** Primarily used for dyeing wool, silk, and polyamide fibers. The process typically occurs in an acidic bath which facilitates the binding of the dye to the fiber.
- **Leather Dyeing:** Used in the coloring and finishing of leather products.

- Other Potential Uses: While not specifically documented for **C.I. Acid Brown 120**, related acid brown dyes find applications in paper coloration and ink formulations.

General Experimental Protocol: Acid Dyeing of Protein Fibers

No specific experimental protocols involving **C.I. Acid Brown 120** were found in the reviewed literature. The following is a generalized protocol for the application of acid dyes to protein fibers like wool.

Objective: To dye a wool sample using an acid dye.

Materials:

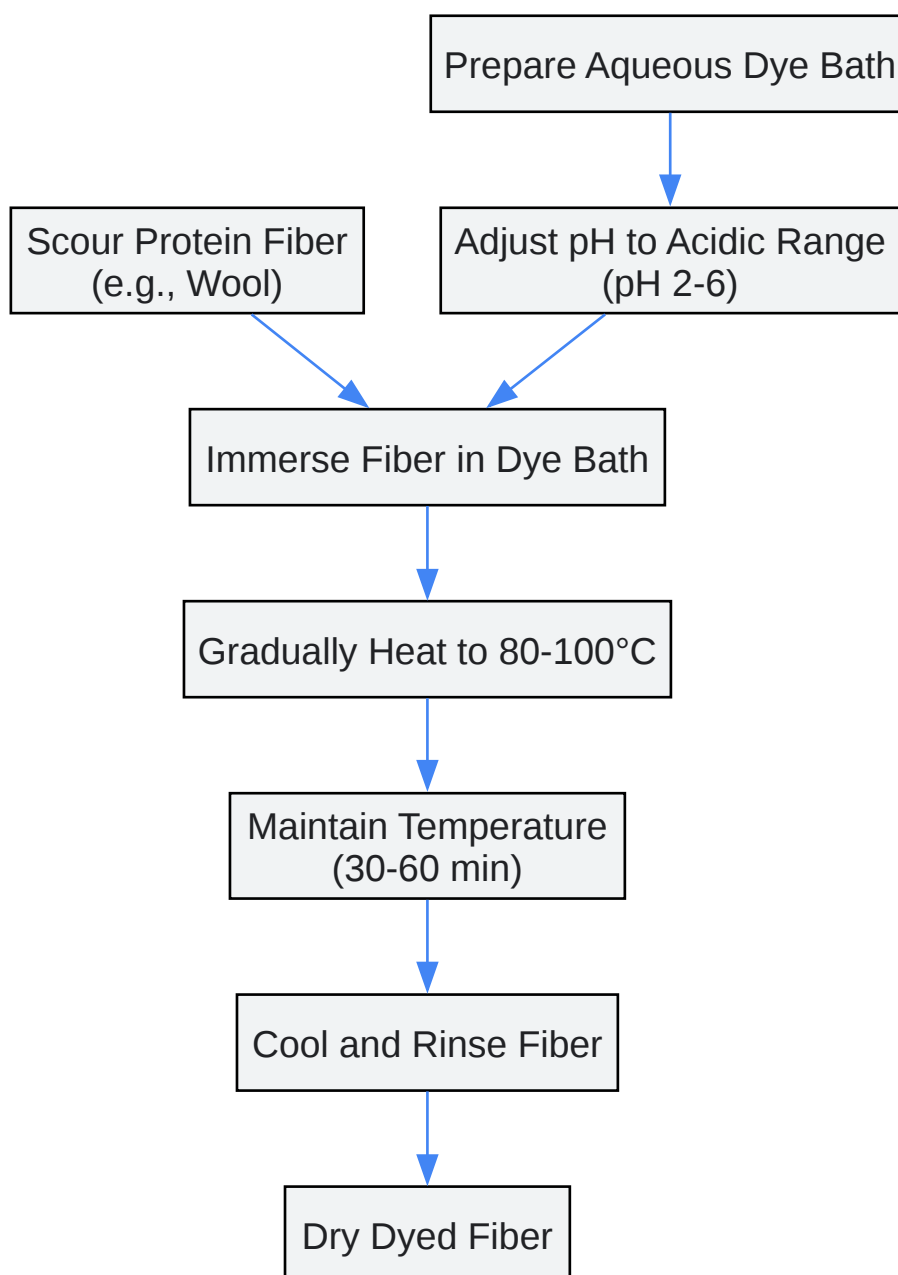
- Wool yarn or fabric sample
- Acid dye (e.g., **C.I. Acid Brown 120**)
- Water
- Acid source (e.g., acetic acid or sulfuric acid to adjust pH)
- Heating apparatus (e.g., water bath or hot plate)
- Beakers and stirring rods

Methodology:

- Scouring: The wool sample is first washed with a neutral detergent to remove any impurities or oils and then rinsed thoroughly.
- Dye Bath Preparation: The acid dye is dissolved in water to create a stock solution. A dye bath is prepared by diluting the stock solution to the desired concentration.
- pH Adjustment: The pH of the dye bath is lowered to an acidic range (typically pH 2-6) by the addition of an acid. This protonates the amine groups in the wool fibers, creating cationic sites for the anionic dye to bind.

- **Dyeing Process:** The wet, scoured wool is introduced into the dye bath. The temperature is gradually raised to near boiling (80-100°C) and maintained for a set period (e.g., 30-60 minutes) with occasional stirring to ensure even dye uptake.
- **Rinsing and Drying:** After the dyeing period, the sample is removed, rinsed with water to remove any unfixed dye, and allowed to dry.

The following diagram illustrates the general workflow for this application.



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General workflow for acid dyeing of protein fibers.

Relevance to Drug Development

No information was found in the public domain to suggest that **C.I. Acid Brown 120** has any application or has been studied in the context of drug development. There are no published studies describing its interaction with biological signaling pathways or its potential as a therapeutic agent or diagnostic tool. Its classification and known applications are confined to its properties as a dye.

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References

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- To cite this document: BenchChem. [C.I. Acid Brown 120 (CAS 6428-26-8): A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12385025#c-i-acid-brown-120-cas-number-6428-26-8-properties>]

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